

physical and chemical properties of Pterisolic acid A

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Compound of Interest

Compound Name: *Pterisolic acid A*

Cat. No.: *B1151919*

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An In-depth Technical Guide to Pterisolic Acid A

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pterisolic acid A is a naturally occurring ent-kaurane diterpenoid isolated from the fern *Pteris semipinnata*.^{[1][2]} As a member of the diterpenoid class of compounds, it possesses a complex tetracyclic carbon skeleton that has attracted interest for its potential biological activities. This technical guide provides a comprehensive overview of the physical and chemical properties of **Pterisolic acid A**, detailed experimental protocols for its isolation and characterization, and an exploration of its biological significance.

Physical and Chemical Properties

Pterisolic acid A was first isolated as an amorphous powder.^[2] A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₆ O ₅	[2]
Molecular Weight	346.42 g/mol	[3]
Appearance	Amorphous powder	[2]
Optical Rotation	[α] _D ²³ -38.5 (c 0.13, MeOH)	[2]
CAS Number	1401419-85-9	[3][4]

Spectral Data

The structural elucidation of **Pterisolic acid A** was achieved through extensive spectroscopic analysis. The key spectral data are summarized in the following tables.

¹H-NMR Spectral Data (CD₃OD, 3.30 ppm)[2]

Position	δ H (ppm)	Multiplicity	J (Hz)
1 α	1.85	m	
1 β	1.21	m	
2 α	1.68	m	
2 β	1.58	m	
3 α	1.45	m	
3 β	1.35	m	
5	2.05	d	11.5
6	5.12	brdd	7.7, 6.8
7 α	2.25	m	
7 β	2.15	m	
11	5.77	dd	4.0, 3.0
12 α	2.55	m	
12 β	2.45	m	
14 α	2.85	m	
14 β	2.75	m	
17a	6.10	brs	
17b	5.74	brs	
18	1.39	s	
20	1.04	s	

¹³C-NMR Spectral Data (CD₃OD)[2]

Position	δC (ppm)
1	39.8 (t)
2	19.5 (t)
3	38.5 (t)
4	44.2 (s)
5	56.7 (d)
6	75.1 (d)
7	42.1 (t)
8	52.3 (s)
9	154.3 (s)
10	39.1 (s)
11	123.6 (d)
12	34.2 (t)
13	75.1 (s)
14	38.8 (t)
15	204.9 (s)
16	149.6 (s)
17	119.0 (t)
18	29.1 (q)
19	181.5 (s)
20	17.8 (q)

Mass Spectrometry Data

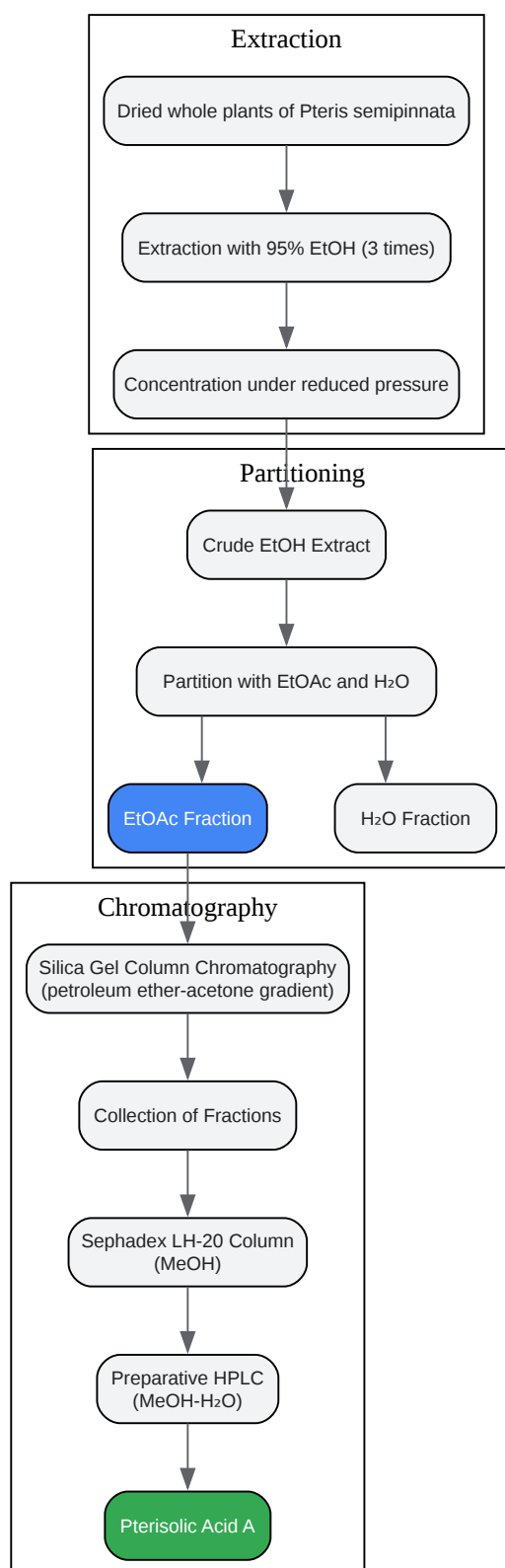
High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) data was crucial in determining the molecular formula of **Pterisolic acid A**.

Technique	Ion	Observed m/z	Calculated m/z	Formula
HR-ESI-MS	[M+Na] ⁺	369.1622	369.1627	C ₂₀ H ₂₆ O ₅ Na

Experimental Protocols

Isolation of Pterisolic Acid A

The following protocol is based on the methods described by Wang et al. (2011) for the isolation of **Pterisolic acid A** from *Pteris semipinnata*.[\[2\]](#)



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Figure 1: Workflow for the isolation of **Pterisolic acid A**.

- **Extraction:** The air-dried and powdered whole plants of *Pteris semipinnata* are extracted three times with 95% ethanol at room temperature. The solvent is then concentrated under reduced pressure to yield the crude ethanol extract.
- **Partitioning:** The crude extract is suspended in water and partitioned with ethyl acetate. The ethyl acetate fraction, containing the diterpenoids, is collected and concentrated.
- **Chromatographic Separation:**
 - The ethyl acetate fraction is subjected to silica gel column chromatography, eluting with a gradient of petroleum ether and acetone to yield several fractions.
 - Fractions containing the compounds of interest are further purified using a Sephadex LH-20 column with methanol as the eluent.
 - Final purification is achieved by preparative high-performance liquid chromatography (HPLC) using a methanol-water mobile phase to afford pure **Pterisolic acid A**.

Structural Elucidation

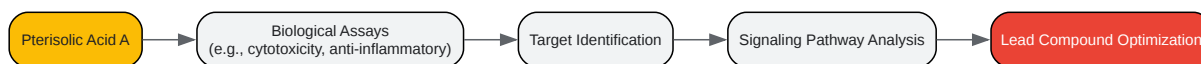
The structure of **Pterisolic acid A** was determined using a combination of spectroscopic techniques.

- **NMR Spectroscopy:** ^1H -NMR, ^{13}C -NMR, COSY, HMQC, and HMBC spectra were recorded on a Bruker spectrometer. Chemical shifts are reported in ppm (δ) and referenced to the solvent signals.
- **Mass Spectrometry:** High-resolution mass spectra were obtained using an ESI-TOF mass spectrometer.
- **Infrared Spectroscopy:** IR spectra were recorded on a Fourier transform infrared spectrophotometer.

Biological Activity and Signaling Pathways

Currently, there is limited publicly available information specifically detailing the biological activities and associated signaling pathways of **Pterisolic acid A**. Further research is required to elucidate its pharmacological potential. The general class of ent-kaurane diterpenoids, to

which **Pterisolic acid A** belongs, has been shown to exhibit a wide range of biological activities, including anti-inflammatory, antimicrobial, and cytotoxic effects. This suggests that **Pterisolic acid A** may also possess valuable therapeutic properties that warrant future investigation.



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Figure 2: Logical workflow for future research on **Pterisolic acid A**.

Conclusion

Pterisolic acid A is a structurally interesting ent-kaurane diterpenoid with well-defined physical and chemical properties. The detailed spectroscopic data provides a solid foundation for its identification and characterization. While its biological activities are yet to be fully explored, its classification within a pharmacologically significant class of natural products suggests that it is a promising candidate for future drug discovery and development efforts. This technical guide serves as a foundational resource for researchers interested in further investigating the potential of **Pterisolic acid A**.

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